

# 4-isopropylbenzoic acid storage stability tight closure

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: 4-Isopropylbenzoic Acid

CAS No.: 536-66-3

Cat. No.: S524556

[Get Quote](#)

## Frequently Asked Questions

- **Q1: What are the basic identifiers and properties of 4-Isopropylbenzoic acid?**
  - **A1:** Also known as cumic acid or cuminic acid, it is a white to off-white crystalline powder with a CAS Number of 536-66-3 and a molecular formula of  $C_{10}H_{12}O_2$  [1] [2].
- **Q2: How should 4-Isopropylbenzoic acid be stored to ensure its stability?**
  - **A2:** To maintain stability, it should be **stored in a tightly closed container** in a cool, dry, and well-ventilated area [2]. One supplier specifically recommends storing under an **inert atmosphere (argon charged)** and at cool temperatures between 2-8°C [3].
- **Q3: What are the known incompatibilities and decomposition products?**
  - **A3: 4-Isopropylbenzoic acid** is **incompatible with strong oxidizing agents** [2]. If it thermally decomposes or combusts, it can generate **irritating and toxic gases**, including carbon monoxide and carbon dioxide [2].
- **Q4: Is this compound sensitive to air or moisture?**
  - **A4:** The safety data sheet indicates it is **stable under normal storage and handling conditions** [2]. However, one supplier classifies it as **air and heat sensitive**, supporting the recommendation for storage in a tightly closed, cool, and inert environment [3].

## Quantitative Data Summary

The table below consolidates key physical and chemical properties from the search results for easy comparison and reference.

Property	Value	Source / Reference
Melting Point	115 - 120 °C	[1] [2] [4]
Boiling Point	271 - 272 °C	[1] [2]
Density	~1.162 g/cm <sup>3</sup>	[1] [2]
pKa	4.35 (Predicted)	[1] [2]
Water Solubility	Sparingly soluble / slightly soluble	[1] [4]
Solubility in Alcohol & Ether	Soluble	[1] [4]
Vapor Pressure	0.003 mmHg at 25 °C	[2]
Partition Coefficient (Log P)	3.23	[2]
Flash Point	128 °C (Closed cup)	[2]

## Experimental Protocols & Handling

### Protocol 1: General Handling and Storage

- **Container:** Always use a **tightly closed container** to protect the substance from air and moisture, as it is sensitive to both [3] [2].
- **Environment:** Store in a cool, dry, and well-ventilated area. For long-term stability, consider storing under an inert gas (argon) at 2-8°C [3].
- **Handling:** Use with adequate ventilation. To minimize dust generation and accumulation, wear appropriate personal protective equipment (PPE), including protective gloves, eyeglasses, and a dust mask [2] [4].

**Protocol 2: Solubility Testing** The solubility profile can be used to identify and handle the compound.

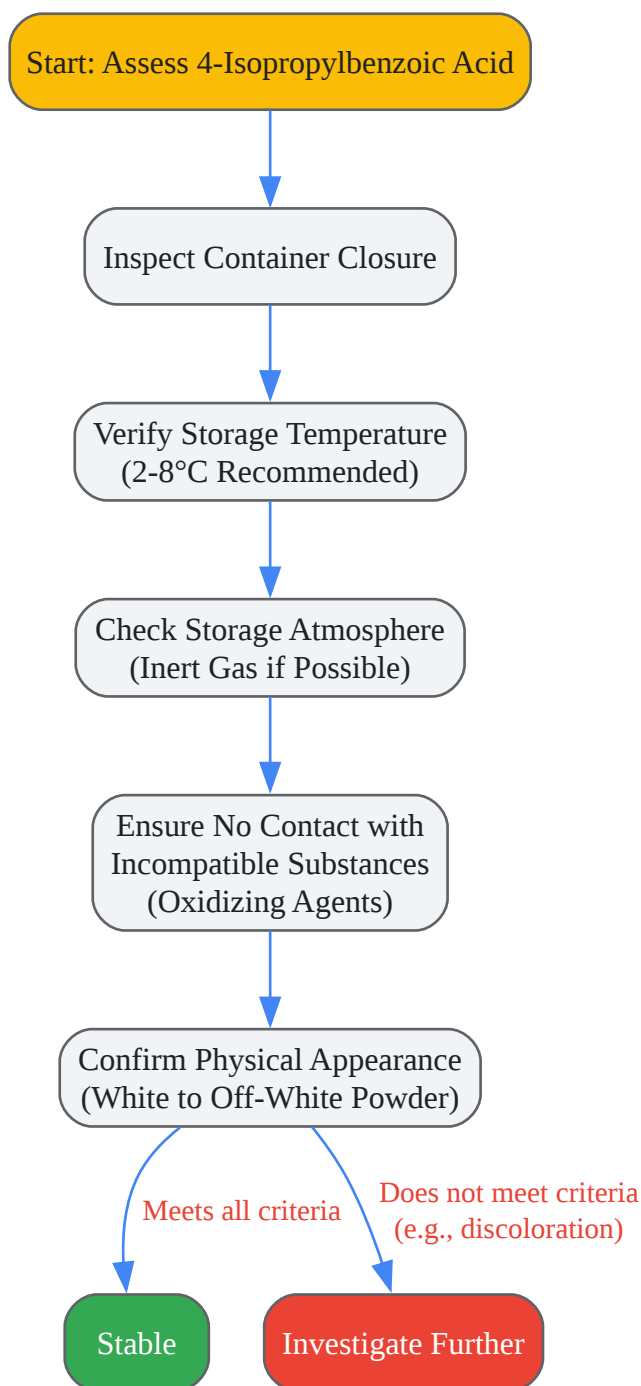
- **Solvents:** It is soluble in alcohol (e.g., ethanol, methanol) and diethyl ether. It is also reported to be soluble in sulfuric acid [4].
- **Procedure:** To dissolve the compound, add it gradually to the chosen solvent (e.g., alcohol) and sonicate with intermittent shaking until fully dissolved [5].

## Troubleshooting Common Issues

- **Issue: The compound has changed color or appearance.**
  - **Cause & Solution:** This could indicate decomposition due to exposure to air, heat, or incompatible substances. Ensure the container is tightly sealed and stored in a cool, inert environment. Check for exposure to oxidizing agents [3] [2].
- **Issue: Need to verify the identity of the compound.**
  - **Cause & Solution:** Key physical properties like its melting point (115-120°C) and characteristic faint green-woody-spicy odor can be used for preliminary identification [1] [2]. For definitive confirmation, techniques like HPLC (using a C18 column with a phosphoric acid/acetonitrile mobile phase) can be employed, similar to methods used for related benzoic acid derivatives [5].

## Stability Assessment Workflow

The following diagram illustrates a logical workflow for assessing and ensuring the stability of **4-Isopropylbenzoic acid** in the lab, based on the gathered information.



[Click to download full resolution via product page](#)

## Key Takeaways for Researchers

- **Stability is Paramount:** The key to maintaining the integrity of **4-Isopropylbenzoic acid** in a research or drug development setting is **proper storage: a tightly sealed container in a cool, dry,**

and ideally inert environment [3] [2].

- **Know the Incompatibilities:** Be aware of its reactivity with **oxidizing agents** to prevent dangerous reactions or decomposition [2].
- **Use Appropriate PPE:** Always minimize dust generation and use personal protective equipment, including gloves and eye protection, during handling [2] [4].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. 4-Isopropylbenzoic acid | 536-66-3 [chemicalbook.com]
2. - 4 (536-66-3) MSDS Melting Point Boiling Point... Isopropylbenzoic acid [chemicalbook.com]
3. 4-Isopropylbenzoic acid - 98% prefix CAS No. 536-66-3 [aladdinsci.com]
4. 4-Isopropylbenzoic acid = 96 536-66-3 [sigmaaldrich.com]
5. Validated HPLC method for Identification and ... [longdom.org]

To cite this document: Smolecule. [4-isopropylbenzoic acid storage stability tight closure]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b524556#4-isopropylbenzoic-acid-storage-stability-tight-closure>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)